Introduction: The Molecular Profile of a High-Performance Emollient

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Compound of Interest

Compound Name:	*Hexadecyl 2-ethylhexanoate*
CAS No.:	*59130-69-7*
Cat. No.:	*B1584078*

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Hexadecyl 2-ethylhexanoate (CAS No. 59130-69-7), commonly known in the cosmetics industry as Cetyl Ethylhexanoate, is a versatile ester that serves as a high-performance emollient and skin conditioning agent.[1] With the molecular formula $C_{24}H_{48}O_2$ and a molecular weight of 368.64 g/mol , this compound is prized for its non-oily feel, excellent spreadability, and ability to impart a soft, smooth, and supple feel to the skin.[1][2] It is a key ingredient in a wide array of skincare and cosmetic products, including moisturizers, lotions, sunscreens, and color cosmetics, where it also functions as a pigment dispersant and emulsifying agent.[1][3]

This technical guide provides a comprehensive overview of the synthesis and characterization of **Hexadecyl 2-ethylhexanoate**, designed for researchers, chemists, and formulation scientists. We will delve into the mechanistic principles of its synthesis via Fischer-Speier esterification, provide a detailed experimental protocol for its preparation and purification, and outline the analytical techniques required for its structural elucidation and purity verification.

Synthesis via Fischer-Speier Esterification

The most common and industrially scalable method for producing **Hexadecyl 2-ethylhexanoate** is the Fischer-Speier esterification. This reaction involves the acid-catalyzed

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condensation of a carboxylic acid (2-ethylhexanoic acid) with a long-chain alcohol (1-hexadecanol).[4][5][6]

Causality of the Experimental Design

The Fischer esterification is a reversible equilibrium reaction.[7][8] To achieve a high yield of the desired ester, the equilibrium must be shifted toward the products, in accordance with Le Châtelier's Principle. This is typically accomplished in two ways:

- Use of Excess Reagent: Employing a large excess of one of the reactants (usually the less expensive one, the alcohol) increases the probability of reaction, driving the equilibrium forward.[9]
- Removal of Water: Water is a byproduct of the reaction. Its continuous removal from the reaction mixture prevents the reverse reaction (ester hydrolysis) from occurring.[7][8][10] This is often achieved by using a Dean-Stark apparatus, which physically separates the water as it is formed.[10]

An acid catalyst, such as concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (TsOH), is essential. The catalyst works by protonating the carbonyl oxygen of the carboxylic acid, which significantly increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the alcohol.[4][8][9]

Reaction Mechanism: Fischer-Speier Esterification

Caption: The acid-catalyzed mechanism for the formation of an ester from a carboxylic acid and an alcohol.

Experimental Protocol: Synthesis and Purification

This protocol details the synthesis of **Hexadecyl 2-ethylhexanoate** on a laboratory scale.

Materials and Reagents

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Reagent	Formula	MW (g/mol)	Amount	Moles
2-Ethylhexanoic Acid	$C_8H_{16}O_2$	144.21	14.42 g	0.10
1-Hexadecanol	$C_{16}H_{34}O$	242.44	26.67 g	0.11
p-Toluenesulfonic acid	$C_7H_8O_3S \cdot H_2O$	190.22	0.95 g	0.005
Toluene	C_7H_8	92.14	150 mL	-
Sodium Bicarbonate (5% aq.)	$NaHCO_3$	84.01	2 x 100 mL	-
Brine (Saturated NaCl)	NaCl	58.44	100 mL	-
Anhydrous Magnesium Sulfate	$MgSO_4$	120.37	~5 g	-

Step-by-Step Synthesis Procedure

- Reaction Setup: Assemble a 500 mL round-bottom flask with a Dean-Stark trap and a reflux condenser. Add a magnetic stir bar to the flask.
- Charging Reagents: To the flask, add 2-ethylhexanoic acid (14.42 g, 0.10 mol), 1-hexadecanol (26.67 g, 0.11 mol, 1.1 eq), p-toluenesulfonic acid monohydrate (0.95 g, 0.005 mol), and toluene (150 mL). The use of a slight excess of the alcohol helps to ensure the complete conversion of the carboxylic acid.[10]
- Reflux and Water Removal: Heat the mixture to reflux using a heating mantle. Toluene forms an azeotrope with water, which will collect in the Dean-Stark trap, effectively removing it from the reaction and driving the equilibrium towards the ester product.[10]
- Reaction Monitoring: Continue refluxing for 4-6 hours, or until water ceases to collect in the trap. The theoretical amount of water to be collected is 1.8 mL (0.10 mol).

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- Cooling: Once the reaction is complete, remove the heating mantle and allow the mixture to cool to room temperature.

Step-by-Step Work-up and Purification

- Solvent Removal: Remove the bulk of the toluene solvent using a rotary evaporator.
- Transfer and Dilution: Transfer the residual oil to a 500 mL separatory funnel using diethyl ether or ethyl acetate (~150 mL) as a solvent.
- Neutralization Wash: Add 100 mL of a 5% aqueous sodium bicarbonate solution to the separatory funnel. Stopper and shake gently, venting frequently to release CO_2 gas. This step neutralizes the acidic catalyst and removes any unreacted 2-ethylhexanoic acid.[7][11] Separate the aqueous layer.
- Repeat Wash: Perform a second wash with another 100 mL of 5% sodium bicarbonate solution, followed by a wash with 100 mL of brine to remove residual water and salts.
- Drying: Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Final Filtration and Concentration: Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude **Hexadecyl 2-ethylhexanoate** as a clear, colorless to pale yellow oil.
- High-Purity Purification (Optional): For applications requiring very high purity, unreacted 1-hexadecanol can be removed via vacuum distillation or column chromatography on silica gel.[7][12]

Characterization and Quality Control

A self-validating protocol requires rigorous characterization to confirm the identity, structure, and purity of the final product.

Overall Characterization Workflow

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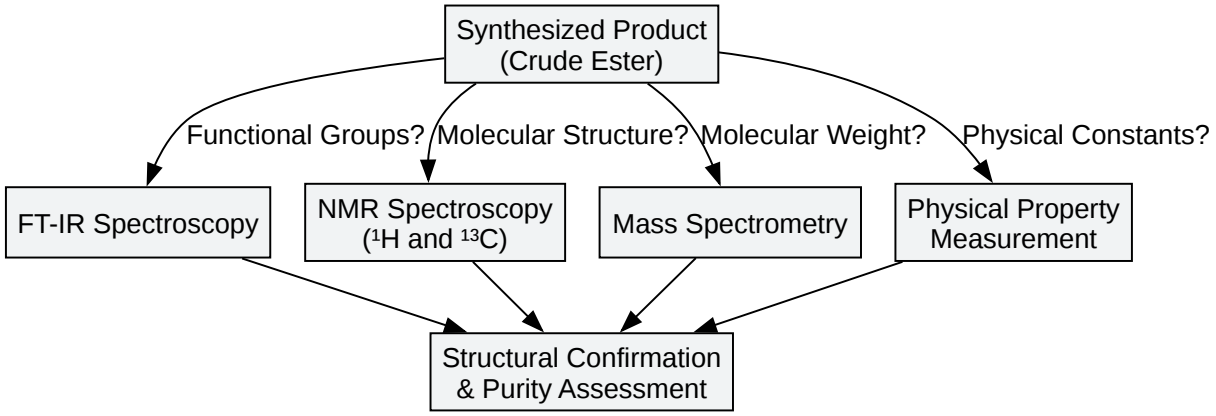

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Caption: The analytical workflow for the characterization of synthesized **Hexadecyl 2-ethylhexanoate**.

Physicochemical Properties

The synthesized product should be a clear, colorless liquid. Its physical properties can be compared against literature values.

Property	Observed Value	Reference Value
Appearance	Clear, colorless liquid	Colorless clear liquid[2]
Molecular Formula	$C_{24}H_{48}O_2$	$C_{24}H_{48}O_2$[1][13]
Molecular Weight	368.64 g/mol	368.64 g/mol [1]
Boiling Point	-	~407 °C (at 760 mmHg, est.) [13]
Density	-	~0.86 g/cm³ (at 20°C)[2][13]
Refractive Index	-	~1.444 - 1.448 (at 20°C)[2]

Note: Some physical properties are estimates from chemical databases.

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Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and effective method to confirm the formation of the ester and the removal of starting materials.[14]

- Expected Ester Peaks:
  - A strong, sharp absorption band around 1735-1750 cm^{-1}, characteristic of the C=O (carbonyl) stretch of a saturated aliphatic ester.[15][16]
  - Two distinct C-O stretching bands in the region of 1000-1300 cm^{-1}.[15][17]
- Disappearance of Reactant Peaks:
  - The absence of a broad O-H stretching band from 3200-3600 cm^{-1} confirms the consumption of both the 1-hexadecanol and 2-ethylhexanoic acid starting materials.[12]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structural elucidation.

- ^1H NMR (400 MHz, $CDCl_3$): The spectrum is expected to show the following key signals:
  - ~4.05 ppm (triplet): Protons on the methylene group adjacent to the ester oxygen (-O-CH_2-CH_2-).
  - ~2.25 ppm (multiplet): The single proton at the chiral center of the 2-ethylhexanoate moiety (-(C=O)-CH-(CH_2CH_3)).
  - ~1.50-1.70 ppm (multiplets): Methylene protons alpha to the chiral center and beta to the ester oxygen.
  - ~1.25 ppm (broad singlet): A large, overlapping signal from the numerous methylene (-CH_2-) groups in the long hexadecyl chain.
  - ~0.88 ppm (overlapping triplets): Terminal methyl (-CH_3) protons from both the hexadecyl and ethylhexanoate chains.

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- ^{13}C NMR (100 MHz, $CDCl_3$): The spectrum will confirm the carbon framework:
  - ~176 ppm: The carbonyl carbon of the ester group (C=O).
  - ~65 ppm: The carbon of the methylene group adjacent to the ester oxygen (-O-CH_2-).
  - ~45 ppm: The methine carbon of the 2-ethylhexanoate group (-(C=O)-CH-).
  - ~10-40 ppm: A series of signals corresponding to the numerous methylene and methyl carbons of the aliphatic chains.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the synthesized compound.

- Expected Molecular Ion: For a technique like Electrospray Ionization (ESI-MS), one would expect to observe the protonated molecule $[M+H]^+$ at m/z 369.65 or the sodium adduct $[M+Na]^+$ at m/z 391.63.
- GC-MS Analysis: Gas chromatography coupled with mass spectrometry can confirm the purity and show characteristic fragmentation patterns for the ester.

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